

Application Notes and Protocols for Preparing SU4312 Stock Solution in DMSO

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Compound of Interest

Compound Name: SU4312

Cat. No.: B544048

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These application notes provide a comprehensive guide for the preparation, storage, and handling of **SU4312** stock solutions in Dimethyl Sulfoxide (DMSO). Adherence to these protocols is crucial for ensuring the consistency and accuracy of experimental results.

Introduction

SU4312 is a potent, cell-permeable inhibitor of Vascular Endothelial Growth Factor Receptor (VEGFR) and Platelet-Derived Growth Factor Receptor (PDGFR) tyrosine kinases.[1][2][3] It is a valuable tool in cancer research, neurodegenerative disease studies, and investigations into angiogenesis.[2][4] More recent findings have also implicated **SU4312** in the inhibition of the YAP signaling pathway in glioma, highlighting its potential for broader applications in cancer biology.[5][6] Accurate preparation of stock solutions is the first critical step in any in vitro or in vivo study involving this compound.

Chemical and Physical Properties of SU4312

A clear understanding of the physicochemical properties of **SU4312** is essential for its proper handling and use.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₆ N ₂ O	[2][4]
Molecular Weight	264.32 g/mol	[1][2]
Appearance	Orange solid	[2]
Purity	>99%	[1]

Solubility of SU4312

SU4312 exhibits good solubility in DMSO, making it a suitable solvent for preparing high-concentration stock solutions. However, solubility can vary slightly between different suppliers and batches. It is recommended to perform a small-scale solubility test if a very high concentration is required.

Solvent	Solubility	Notes	Reference
DMSO	≥9.45 mg/mL to 55 mg/mL	Sonication or gentle warming may be required to fully dissolve the compound.[1][7]	[1][2][4][7]
Ethanol	Insoluble or very low solubility	Not a recommended solvent for primary stock solutions.	[7]
Water	Insoluble	Not a recommended solvent for primary stock solutions.	[7]

Experimental Protocols

Materials and Equipment

- **SU4312** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)

- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM SU4312 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **SU4312** stock solution. Adjustments can be made based on the desired concentration and volume.

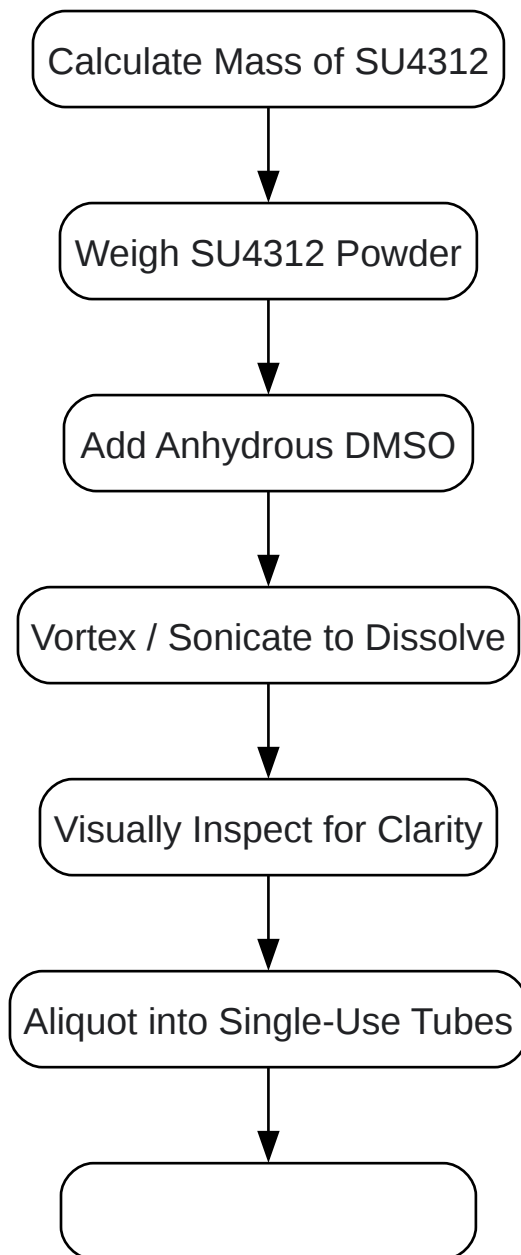
- Calculate the required mass of **SU4312**:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 264.32 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 2.6432 \text{ mg}$
- Weighing the **SU4312** powder:
 - Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 2.64 mg of **SU4312** powder into the tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **SU4312** powder.
 - Cap the tube tightly.
- Ensuring Complete Dissolution:

- Vortex the solution for 1-2 minutes.
- If the compound is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes. Gentle warming (up to 37°C) can also aid dissolution.
- Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C for short-term storage (weeks to months) or at -80°C for long-term storage (up to one year).^[1] Note: The stability of **SU4312** in solution can be limited; therefore, freshly prepared solutions are always recommended.^[8]

Visualization of Key Concepts

Experimental Workflow for Stock Solution Preparation

Experimental Workflow for SU4312 Stock Solution Preparation



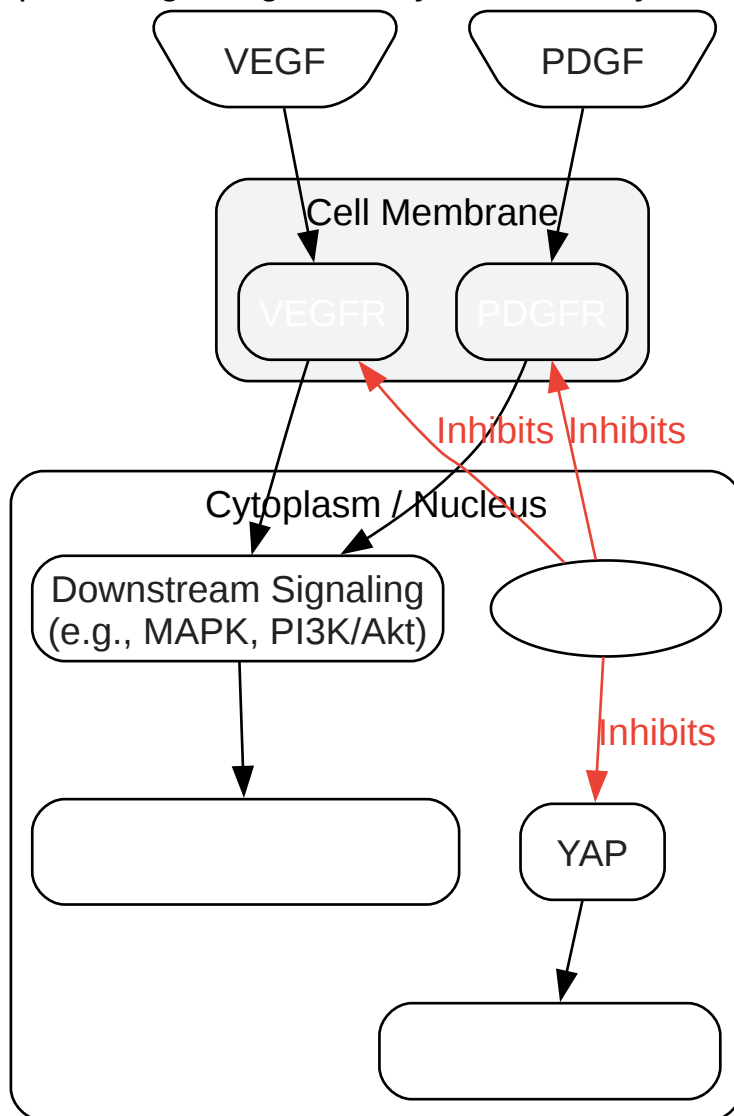
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Caption: Workflow for preparing **SU4312** stock solution.

SU4312 Signaling Pathway Inhibition

SU4312 is known to inhibit receptor tyrosine kinases, primarily VEGFR and PDGFR. This action disrupts downstream signaling cascades involved in cell proliferation, migration, and angiogenesis. Recent studies have also shown its effect on the Hippo pathway effector, YAP.

Simplified Signaling Pathways Inhibited by SU4312



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Caption: **SU4312** inhibits VEGFR, PDGFR, and YAP signaling.

Safety Precautions

- **SU4312** is for research use only and should not be used in humans or for diagnostic purposes.[2]
- Handle **SU4312** powder in a well-ventilated area or a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, to avoid skin and eye contact.[2]
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

By following these application notes and protocols, researchers can confidently prepare **SU4312** stock solutions that are accurate, stable, and suitable for a wide range of experimental applications.

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